

Proper Disposal of NCB-0846: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NCB-0846

Cat. No.: B15608171

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential information and procedural guidance for the safe disposal of **NCB-0846**, a potent and selective small-molecule inhibitor of TRAF2- and NCK-interacting kinase (TNIK).

NCB-0846 is an orally available compound that has demonstrated significant anti-Wnt activity and the ability to abrogate colorectal cancer stemness, making it a valuable tool in cancer research.[1][2] Due to its biological activity and chemical nature, it is imperative that **NCB-0846** and any associated waste be managed in accordance with established safety protocols and regulatory standards for chemical waste.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to adhere to standard laboratory safety practices. This includes wearing appropriate Personal Protective Equipment (PPE), such as safety goggles, a lab coat, and chemical-resistant gloves. All handling of **NCB-0846**, especially in its powdered form, should be conducted in a certified chemical fume hood to prevent inhalation of dust particles.

NCB-0846: Key Chemical and Safety Data

A comprehensive understanding of the properties of **NCB-0846** is fundamental to its safe handling and disposal.

Property	Value	Reference
Chemical Name	cis-4-[[2-(1H-benzimidazol-6-ylamino)-8-quinazolinyloxy]-cyclohexanol	[3]
CAS Number	1792999-26-8	[3][4][5]
Molecular Formula	C ₂₁ H ₂₁ N ₅ O ₂	[3][4]
Molecular Weight	375.4 g/mol	[3]
Solubility	DMSO: 5 mg/mL, DMF: 1 mg/mL	[3]
Storage	Store powder at -20°C for up to 6 months or at -80°C for up to 1 year.	[6]

Step-by-Step Disposal Procedure for NCB-0846

The following procedure outlines the recommended steps for the proper disposal of **NCB-0846** and contaminated materials. This process is designed to comply with general laboratory chemical waste guidelines.

1. Waste Segregation and Collection:

- **Solid Waste:** Collect un-used or expired **NCB-0846** powder, as well as any materials contaminated with the solid compound (e.g., weighing paper, contaminated gloves, bench paper), in a dedicated and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **NCB-0846** (e.g., dissolved in DMSO) should be collected in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix

with other solvent waste streams unless permitted by your institution's hazardous waste management plan.

- Sharps Waste: Any sharps, such as needles or pipette tips, contaminated with **NCB-0846** should be disposed of in a designated sharps container that is also labeled as containing chemical waste.

2. Container Labeling:

- All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name: "**NCB-0846**"
 - The CAS Number: "1792999-26-8"
 - The primary hazard(s) associated with the compound (e.g., "Toxic," "Biologically Active"). Consult the Safety Data Sheet (SDS) for specific hazard information.
 - The accumulation start date.

3. Storage of Waste:

- Store hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- Ensure that the storage area is well-ventilated and that incompatible waste types are segregated to prevent accidental reactions.
- Keep waste containers securely closed except when adding waste.

4. Scheduling Waste Pickup:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.

- Do not attempt to dispose of **NCB-0846** down the drain or in the regular trash, as this is strictly prohibited for chemical waste.[6][7]

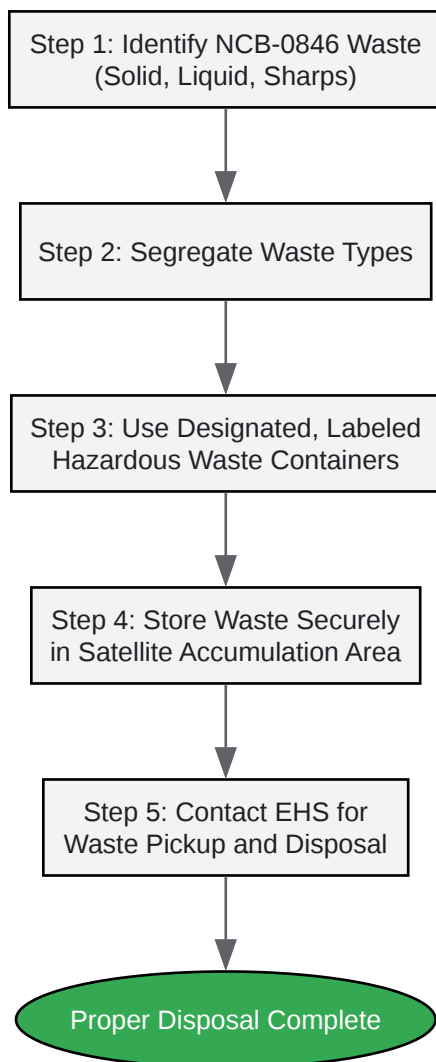
Experimental Protocols Involving NCB-0846

The biological activity of **NCB-0846** as a TNIK inhibitor is central to its use in research. Understanding its mechanism of action is crucial for interpreting experimental results and for appreciating the need for cautious handling and disposal.

Inhibition of TNIK and Wnt Signaling: **NCB-0846** functions as a potent inhibitor of TNIK with an IC_{50} of 21 nM.[4][6][7][8] It has been shown to block Wnt signaling, which is a critical pathway in both normal development and carcinogenesis.[6][7] Experiments have demonstrated that **NCB-0846** can suppress the growth of colorectal cancer cells and reduce Wnt-driven intestinal tumorigenesis in mouse models.[1][2]

The diagram below illustrates the general workflow for the proper disposal of **NCB-0846**.

NCB-0846 Disposal Workflow



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Caption: Logical workflow for the proper disposal of **NCB-0846**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **NCB-0846**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene and hazardous waste management plans for any additional requirements.

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